

Hirudonucleodisulfide B: A Technical Overview

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Compound of Interest

Compound Name: *Hirudonucleodisulfide B*

Cat. No.: *B12401173*

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Introduction

Hirudonucleodisulfide B is a heterocyclic compound isolated from the medicinal leech, *Whitmania pigra*. While research on the specific biological activities and mechanisms of action of **Hirudonucleodisulfide B** is limited in publicly accessible scientific literature, its chemical structure and properties have been characterized. This technical guide provides a comprehensive summary of the available information on **Hirudonucleodisulfide B**, including its chemical identity and properties. Due to the scarcity of specific experimental data for this compound, this document also presents a generalized experimental workflow for the isolation and screening of analogous natural products.

Chemical Identity and Properties

The IUPAC name for **Hirudonucleodisulfide B** is 7-(1,2-dihydroxyethyl)-6-methylsulfanyl-1H-thieno[3,2-g]pteridine-2,4-dione[1]. Its chemical structure and key properties are summarized in the tables below.

Identifier	Value
IUPAC Name	7-(1,2-dihydroxyethyl)-6-methylsulfanyl-1H-thieno[3,2-g]pteridine-2,4-dione[1]
Molecular Formula	C ₁₁ H ₁₀ N ₄ O ₄ S ₂ [1]
CAS Number	1072789-38-8[1]
PubChem CID	42614050[1]

Computed Property	Value
Molecular Weight	326.35 g/mol
XLogP3	-1.4
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	8
Rotatable Bond Count	3
Exact Mass	326.01434716
Topological Polar Surface Area	178 Å ²
Heavy Atom Count	21

Biological Activity

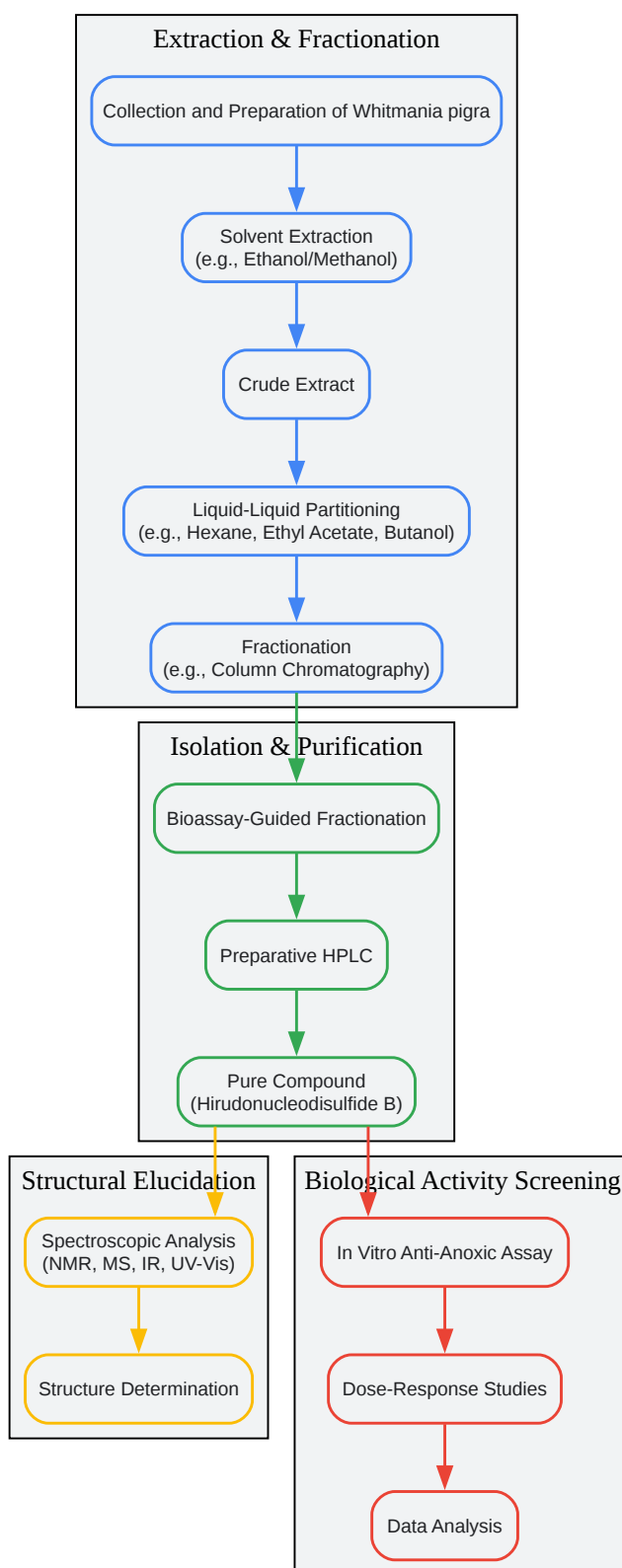
Hirudonucleodisulfide B is reported to exhibit moderate anti-anoxic activity. However, detailed quantitative data from primary scientific literature to substantiate this claim are not readily available. The source organism, *Whitmania pigra*, is well-known in traditional medicine and has been the subject of genomic and proteomic studies.[1][2] The medicinal properties of *Whitmania pigra* are generally attributed to a complex mixture of bioactive compounds, including peptides and proteins with anticoagulant and antithrombotic properties.[3][4]

Experimental Protocols

Specific experimental protocols for the synthesis, isolation, or biological evaluation of **Hirudonucleodisulfide B** are not detailed in the available scientific literature.

Generalized Experimental Workflow: Natural Product Isolation and Screening

The following diagram illustrates a general workflow that could be employed for the isolation and initial biological screening of a compound like **Hirudonucleodisulfide B** from its natural source, *Whitmania pigra*.



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A generalized workflow for natural product discovery.

Signaling Pathways

There is no information available in the scientific literature regarding the specific signaling pathways modulated by **Hirudonucleodisulfide B**.

Conclusion

Hirudonucleodisulfide B is a structurally characterized natural product from *Whitmania pigra*. While its chemical properties are known, there is a significant gap in the publicly available data regarding its specific biological activities, mechanism of action, and the signaling pathways it may influence. The reported anti-anoxic activity warrants further investigation through targeted pharmacological studies to elucidate its potential therapeutic value. Future research should focus on the total synthesis of **Hirudonucleodisulfide B** to enable more extensive biological evaluation and to confirm its reported activities.

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References

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